

A Technical Guide to the Spectral Analysis of 4-(dipropylamino)benzaldehyde

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Compound of Interest

Compound Name: 4-(dipropylamino)benzaldehyde

CAS No.: 613-28-5

Cat. No.: B1213418

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Introduction

4-(dipropylamino)benzaldehyde is a substituted aromatic aldehyde with significant applications in chemical synthesis, serving as a versatile building block for dyes, pharmaceuticals, and materials science. Its molecular structure, characterized by a benzaldehyde core functionalized with a tertiary amine, imparts unique electronic and chemical properties. A thorough understanding of its spectral characteristics is paramount for researchers, scientists, and drug development professionals to ensure structural integrity, monitor reactions, and predict chemical behavior.

This in-depth technical guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral data of **4-(dipropylamino)benzaldehyde**. We will delve into the theoretical underpinnings of the observed spectral features, offer field-proven insights into experimental best practices, and present a detailed interpretation of the compound's ^1H NMR, ^{13}C NMR, and IR spectra. The data presented herein is a combination of high-quality predicted spectra and analysis corroborated by experimental data from analogous compounds, providing a robust framework for its characterization.

Molecular Structure and Spectroscopic Overview

The structure of **4-(dipropylamino)benzaldehyde** features a benzene ring substituted with an aldehyde group (-CHO) and a dipropylamino group [-N(CH₂CH₂CH₃)₂] at the para position. This substitution pattern significantly influences the electron distribution within the aromatic ring and, consequently, its spectroscopic signatures.

Caption: Molecular structure of **4-(dipropylamino)benzaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

Proton NMR (¹H NMR) spectroscopy reveals the chemical environment of hydrogen atoms within the molecule. The predicted ¹H NMR spectrum of **4-(dipropylamino)benzaldehyde** in deuterated chloroform (CDCl₃) is summarized in Table 1.

Table 1: Predicted ¹H NMR Spectral Data for **4-(dipropylamino)benzaldehyde**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
9.75	Singlet	1H	Aldehyde proton (-CHO)
7.70	Doublet	2H	Aromatic protons (ortho to -CHO)
6.65	Doublet	2H	Aromatic protons (ortho to -N(propyl) ₂)
3.30	Triplet	4H	Methylene protons (-NCH ₂)
1.65	Sextet	4H	Methylene protons (-CH ₂ CH ₃)
0.95	Triplet	6H	Methyl protons (-CH ₃)

Note: This data is based on predictive models and may vary slightly from experimental values.

- Aldehyde Proton (9.75 ppm): The singlet at a significantly downfield chemical shift is characteristic of an aldehyde proton, which is strongly deshielded by the adjacent electron-withdrawing carbonyl group.
- Aromatic Protons (7.70 and 6.65 ppm): The aromatic region displays two doublets, indicative of a para-substituted benzene ring. The protons ortho to the electron-withdrawing aldehyde group are deshielded and appear at a higher chemical shift (7.70 ppm), while the protons ortho to the electron-donating dipropylamino group are shielded and appear at a lower chemical shift (6.65 ppm).
- Propyl Group Protons (3.30, 1.65, and 0.95 ppm): The aliphatic region shows signals corresponding to the two propyl groups attached to the nitrogen atom. The methylene protons adjacent to the nitrogen (-NCH₂) appear as a triplet around 3.30 ppm. The next methylene group (-CH₂CH₃) appears as a sextet at approximately 1.65 ppm, and the terminal methyl protons (-CH₃) give rise to a triplet at around 0.95 ppm.

¹³C NMR Spectroscopy

Carbon-13 NMR (¹³C NMR) provides information about the different carbon environments in the molecule. The predicted ¹³C NMR spectrum of **4-(dipropylamino)benzaldehyde** is detailed in Table 2.

Table 2: Predicted ¹³C NMR Spectral Data for **4-(dipropylamino)benzaldehyde**

Chemical Shift (δ, ppm)	Assignment
190.5	Aldehyde Carbonyl (C=O)
154.0	Aromatic Carbon (para to -CHO, attached to N)
132.0	Aromatic Carbons (ortho to -CHO)
125.0	Aromatic Carbon (ipso to -CHO)
110.5	Aromatic Carbons (ortho to -N(propyl) ₂)
51.5	Methylene Carbon (-NCH ₂)
20.5	Methylene Carbon (-CH ₂ CH ₃)
11.5	Methyl Carbon (-CH ₃)

Note: This data is based on predictive models and may vary slightly from experimental values.

- Carbonyl Carbon (190.5 ppm): The signal at the most downfield position is characteristic of the aldehyde carbonyl carbon.
- Aromatic Carbons (110.5 - 154.0 ppm): The aromatic carbons resonate in the typical range for substituted benzenes. The carbon atom attached to the electron-donating nitrogen atom is significantly shielded and appears at a higher field, while the carbon attached to the aldehyde group is deshielded.
- Aliphatic Carbons (11.5 - 51.5 ppm): The three distinct signals in the upfield region correspond to the three different carbon environments in the propyl chains.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations.

Table 3: Key IR Absorption Frequencies for **4-(dipropylamino)benzaldehyde**

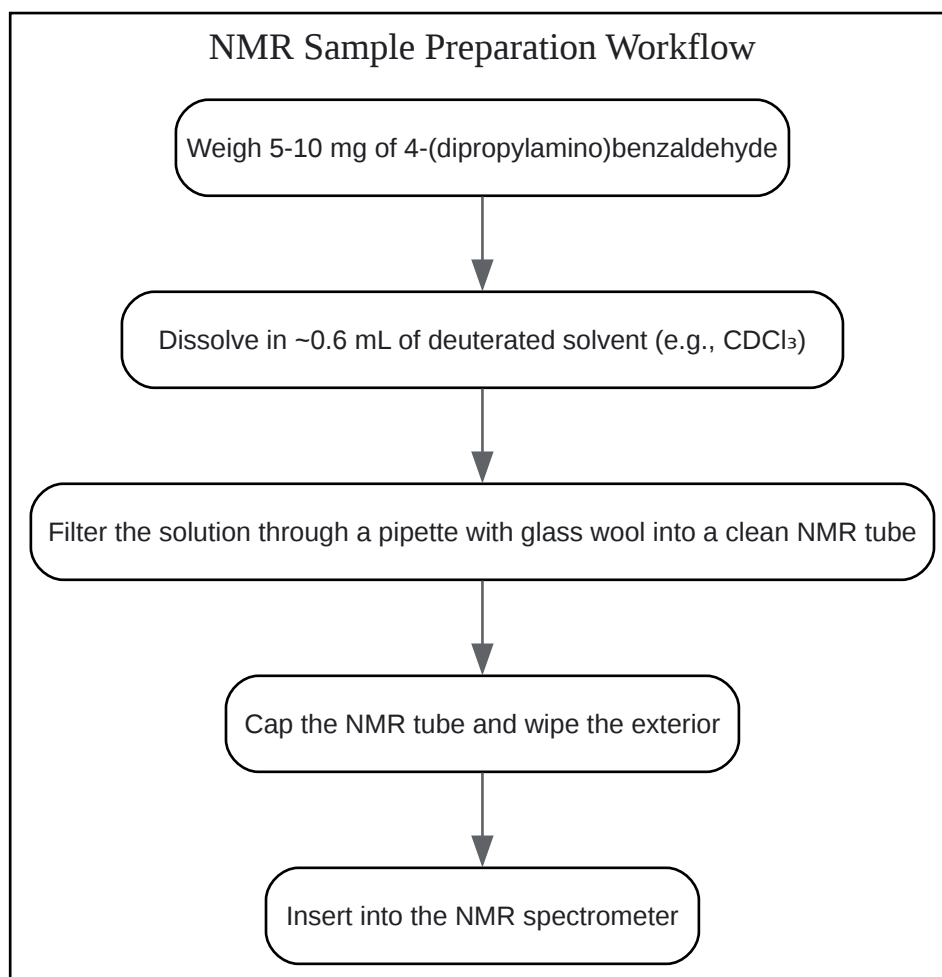
Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
~2960-2850	Medium-Strong	C-H Stretch	Aliphatic (propyl groups)
~2820 and ~2720	Weak-Medium	C-H Stretch (Fermi doublet)	Aldehyde (-CHO)
~1685	Strong	C=O Stretch	Aromatic Aldehyde
~1600-1450	Medium	C=C Stretch	Aromatic Ring
~1350	Medium	C-N Stretch	Aromatic Amine

- **C-H Stretching Vibrations:** The spectrum will exhibit characteristic C-H stretching bands for the aliphatic propyl groups in the 2960-2850 cm⁻¹ region. The aldehyde C-H stretch is expected to show two weak to medium bands (a Fermi doublet) around 2820 cm⁻¹ and 2720 cm⁻¹.[\[1\]](#)[\[2\]](#)
- **Carbonyl Stretching:** A strong, sharp absorption peak around 1685 cm⁻¹ is the most prominent feature and is indicative of the C=O stretching vibration of the aromatic aldehyde. [\[1\]](#)[\[3\]](#) Conjugation with the aromatic ring lowers this frequency compared to a saturated aldehyde.
- **Aromatic C=C Stretching:** Medium intensity peaks in the 1600-1450 cm⁻¹ region are characteristic of the carbon-carbon stretching vibrations within the benzene ring.
- **C-N Stretching:** A medium intensity band around 1350 cm⁻¹ can be attributed to the C-N stretching of the aromatic amine.

Experimental Protocols

To ensure the acquisition of high-quality spectral data, the following field-proven protocols are recommended.

NMR Sample Preparation



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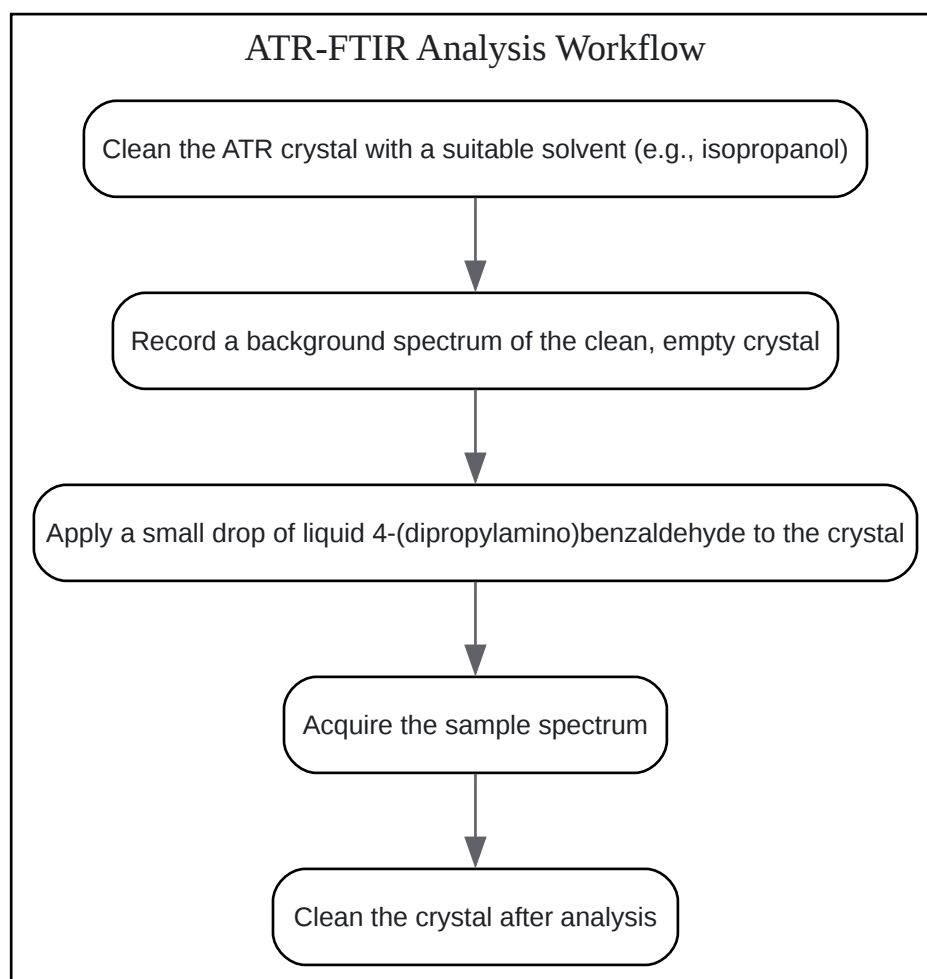
Caption: A standardized workflow for NMR sample preparation.

- **Solvent Selection:** Choose a deuterated solvent in which the analyte is soluble. Deuterated chloroform (CDCl_3) is a common choice for non-polar to moderately polar organic compounds.
- **Concentration:** For ^1H NMR, a concentration of 5-10 mg of the compound in 0.6-0.7 mL of solvent is typically sufficient. For the less sensitive ^{13}C NMR, a more concentrated solution

may be necessary.

- **Sample Purity:** Ensure the sample is free of particulate matter by filtering it through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.
- **NMR Tube:** Use a clean, dry, and high-quality NMR tube to avoid signal distortion.
- **Shimming:** After inserting the sample into the spectrometer, the magnetic field must be shimmed to achieve homogeneity and obtain sharp, well-resolved peaks.

FTIR Sample Preparation (Attenuated Total Reflectance - ATR)



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Caption: A streamlined workflow for ATR-FTIR analysis.

- **ATR Crystal Care:** Ensure the ATR crystal (commonly diamond or germanium) is clean before and after each measurement. Clean with a soft, lint-free cloth dampened with a volatile solvent like isopropanol.
- **Background Scan:** Always run a background scan of the clean, empty ATR crystal before analyzing the sample. This background spectrum is subtracted from the sample spectrum to remove contributions from the atmosphere (e.g., CO₂ and water vapor).
- **Sample Application:** Apply a small, uniform amount of the liquid sample directly onto the ATR crystal.
- **Data Acquisition:** Acquire the spectrum, typically by co-adding multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

Conclusion

The spectral analysis of **4-(dipropylamino)benzaldehyde** by NMR and IR spectroscopy provides a detailed and unambiguous confirmation of its molecular structure. The ¹H and ¹³C NMR spectra reveal the precise arrangement of hydrogen and carbon atoms, while the IR spectrum confirms the presence of the key aldehyde and aromatic amine functional groups. The provided protocols offer a reliable foundation for obtaining high-quality spectral data, which is essential for the accurate characterization of this important chemical intermediate in research and industrial settings.

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